

An In-depth Technical Guide to 11H-Benz[bc]aceanthrylene

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Compound of Interest

Compound Name: 11h-Benz[bc]aceanthrylene

CAS No.: 202-94-8

Cat. No.: B126747

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For Researchers, Scientists, and Drug Development Professionals

Authored by a Senior Application Scientist

This guide provides a comprehensive technical overview of **11H-Benz[bc]aceanthrylene**, a methylene-bridged polycyclic aromatic hydrocarbon (PAH). Synthesizing chemical data, synthesis methodologies, and toxicological assessments, this document serves as a critical resource for professionals in chemical research and drug development. We will delve into the unique structural characteristics of this compound, differentiate it from its isomers, and explore the limited, yet informative, body of research surrounding its properties and potential applications.

Chemical Identity and Physicochemical Properties

11H-Benz[bc]aceanthrylene is a pentacyclic aromatic hydrocarbon with a methylene bridge. Its chemical structure and properties are summarized below.

Chemical Structure

Figure 1. 2D Chemical Structure of **11H-Benz[bc]aceanthrylene**.

Chemical Identifiers and Properties

Property	Value	Source
Molecular Formula	C ₁₉ H ₁₂	[1]
Molecular Weight	240.3 g/mol	[2]
IUPAC Name	pentacyclo[14.2.1.0 ^{2,7} .0 ^{9,18} .0 ^{12,17}]nonadeca-1(18),2,4,6,8,10,12(17),13,15-nonaene	[2]
CAS Number	202-94-8	[1]
Synonyms	1,12-Methylenebenz(a)anthracene, 1',9-Methylene-1,2-benzanthracene	[2][3]

Isomeric Differentiation: A Note on Scientific Precision

It is imperative to distinguish **11H-Benz[bc]aceanthrylene** from its isomers, particularly Benz[j]aceanthrylene (CAS: 202-33-5) and Benz(e)aceanthrylene (CAS: 199-54-2). These related compounds, while structurally similar, exhibit significantly different biological activities.

- Benz[j]aceanthrylene (C₂₀H₁₂): This compound is a known mutagen and carcinogen, classified by the International Agency for Research on Cancer (IARC) as Group 2B, "Possibly carcinogenic to humans".[4] It has been detected in urban air pollution and is recognized for its potent genotoxic effects.[5]
- Benz(e)aceanthrylene (C₂₀H₁₂): Another isomer that has been the subject of toxicological studies.[6]

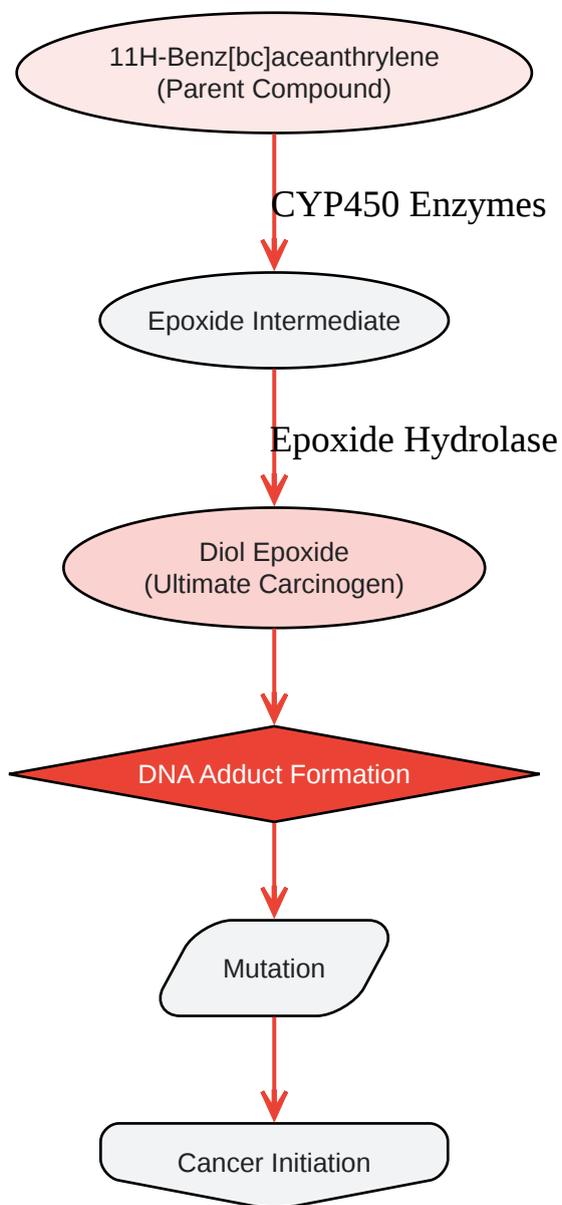
The presence of the methylene bridge and the differing ring fusion in **11H-Benz[bc]aceanthrylene** (C₁₉H₁₂) results in a distinct chemical entity with a different toxicological profile.

Synthesis of 11H-Benz[bc]aceanthrylene

A key synthetic route to **11H-Benz[bc]aceanthrylene** was reported by Gimisis, Kampf, and Koreeda in 1993 in *The Journal of Organic Chemistry*.^[7] The methodology employs an efficient double Friedel-Crafts cyclization. While the full detailed protocol from the original publication is recommended for precise replication, the following represents a descriptive workflow based on the reported approach.

Synthetic Workflow Overview

The synthesis involves a multi-step process culminating in the formation of the methylene-bridged pentacyclic system. The general workflow can be visualized as follows:



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Sources

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